

Flucofuron: A Technical Guide to its Chemical Structure, Properties, and Biological Interactions

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Compound of Interest

Compound Name: *Flucofuron*

Cat. No.: *B1212157*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Flucofuron, a synthetic diaryl urea derivative, has garnered attention for its potent pesticidal activities. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Flucofuron**. Detailed experimental protocols, based on internationally recognized OECD guidelines, for the determination of its key properties are presented. Furthermore, this document elucidates a plausible mechanism of action, focusing on the induction of apoptosis, and outlines a representative synthetic pathway. The information is structured to serve as a valuable resource for researchers and professionals engaged in the fields of agrochemistry, pharmacology, and drug development.

Chemical Structure and Identification

Flucofuron is chemically known as 1,3-bis[4-chloro-3-(trifluoromethyl)phenyl]urea.^[1] Its structure features a central urea moiety substituted with two identical 4-chloro-3-(trifluoromethyl)phenyl groups.

- IUPAC Name: 1,3-bis[4-chloro-3-(trifluoromethyl)phenyl]urea^[1]
- CAS Number: 370-50-3

- Molecular Formula: C₁₅H₈Cl₂F₆N₂O[1]
- Molecular Weight: 417.13 g/mol
- SMILES: C1=CC(=C(C=C1NC(=O)NC2=CC(=C(C=C2)Cl)C(F)(F)F)C(F)(F)F)Cl[1]

Physicochemical Properties

The physicochemical properties of a compound are critical in determining its environmental fate, bioavailability, and potential applications. The key properties of **Flucofuron** are summarized in the table below.

Property	Value	Units
Melting Point	231-232	°C
Boiling Point	339.9	°C (at 760 mmHg)
Vapor Pressure	8.9 x 10 ⁻⁵	mmHg (at 25°C)
Water Solubility	DMSO (Slightly), Methanol (Slightly)	

Experimental Protocols for Physicochemical Properties

The following sections detail the standardized methodologies for determining the key physicochemical properties of **Flucofuron**, based on the OECD Guidelines for the Testing of Chemicals.[2]

Melting Point Determination (OECD Guideline 102)

The melting point is determined to assess the purity and identity of **Flucofuron**. Several methods are applicable, including the capillary method, hot-stage microscopy, and differential scanning calorimetry (DSC).[3][4][5][6]

Method: Capillary Method

- A small amount of finely powdered **Flucufuron** is packed into a capillary tube.
- The capillary tube is placed in a heated bath or a metal block apparatus.[\[3\]](#)
- The temperature is raised at a slow, controlled rate.
- The temperature at which the substance is observed to melt is recorded as the melting point.
[\[3\]](#)

Boiling Point Determination (OECD Guideline 103)

The boiling point provides information on the volatility of **Flucufuron**. Methods such as ebulliometry, the dynamic method, and distillation methods can be employed.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Method: Dynamic Method (Cottrell's Method)

- A sample of **Flucufuron** is placed in a suitable apparatus equipped with a thermometer and a pressure gauge.
- The pressure in the apparatus is gradually reduced while the sample is heated.
- The temperature and pressure at which the substance begins to boil are recorded.
- The boiling point at standard pressure is determined by extrapolation.

Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is a key parameter for assessing the potential for volatilization of **Flucufuron**. The gas saturation method is a common technique for substances with low vapor pressures.
[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Method: Gas Saturation Method

- A stream of inert gas (e.g., nitrogen) is passed through or over a sample of **Flucufuron** at a constant temperature.
- The gas becomes saturated with the vapor of the substance.

- The amount of substance transported by the gas is determined by trapping and subsequent analysis (e.g., chromatography).
- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed through.

Water Solubility Determination (OECD Guideline 105)

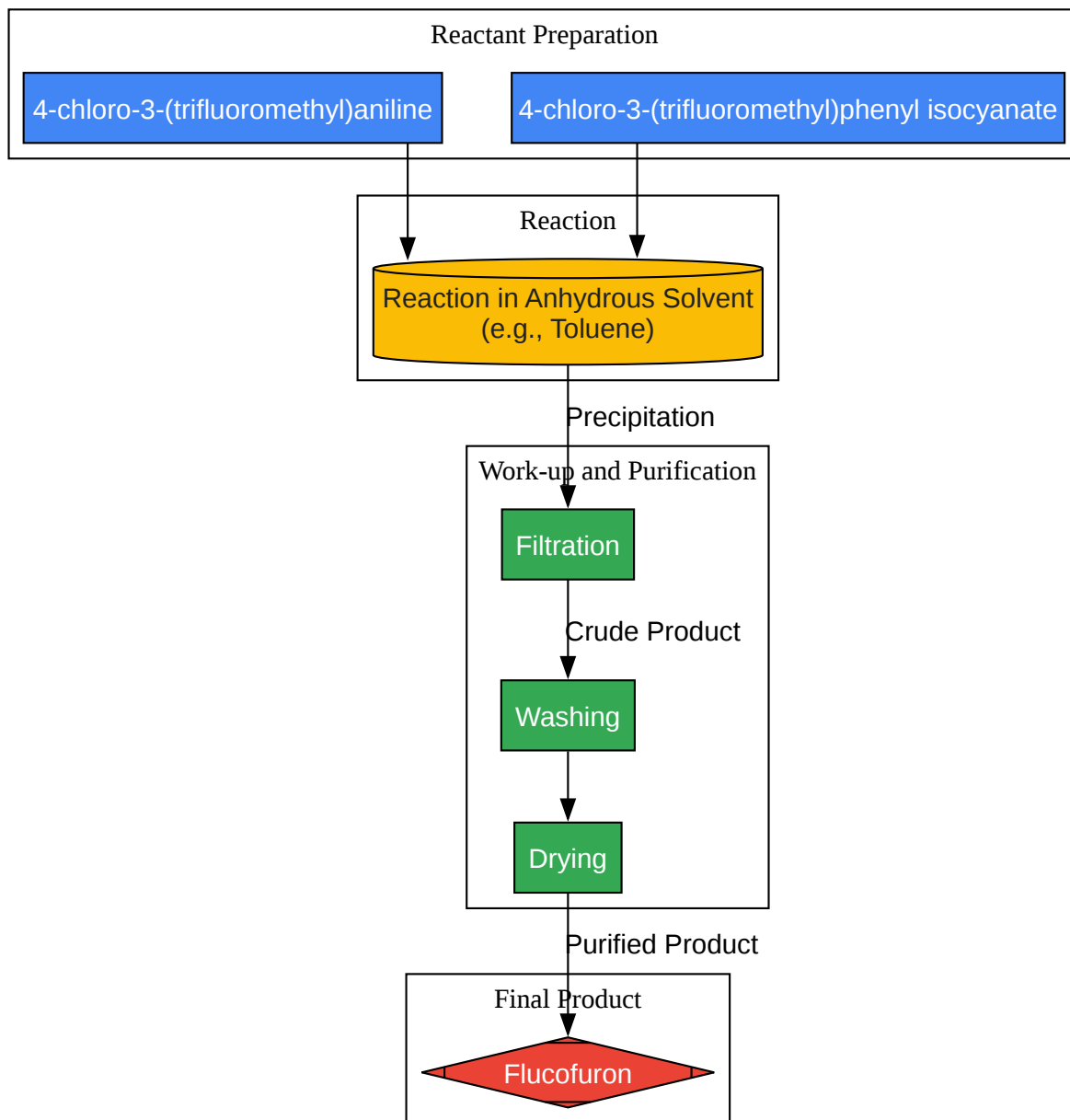
Water solubility is crucial for understanding the environmental transport and bioavailability of **Flucofuron**. The column elution method is suitable for substances with low solubility.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

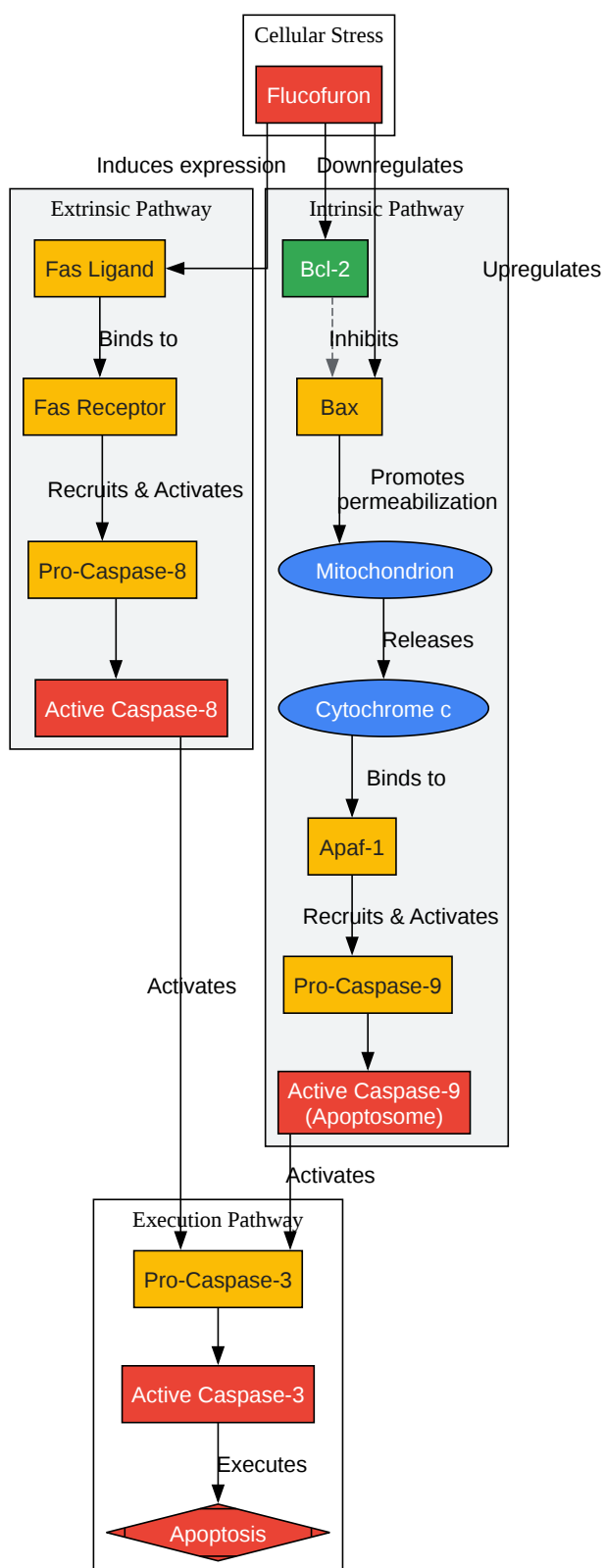
Method: Column Elution Method

- A column is packed with an inert support material coated with an excess of **Flucofuron**.
- Water is passed through the column at a slow, constant rate.
- The concentration of **Flucofuron** in the eluate is determined at regular intervals using a suitable analytical method (e.g., HPLC-UV).
- The plateau of the concentration curve represents the water solubility of the substance.

Synthesis of Flucofuron: An Experimental Workflow

Flucofuron, as a diaryl urea, can be synthesized through the reaction of an appropriate aniline with an isocyanate. The following diagram illustrates a representative workflow for its synthesis.





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